

# Essential Safety and Operational Guide for Handling Benzyl 2-Chloroethyl Ether

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## Compound of Interest

Compound Name: **Benzyl 2-chloroethyl ether**

Cat. No.: **B033054**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potentially hazardous chemicals like **Benzyl 2-chloroethyl ether**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure safe handling in the laboratory.

Chemical Identifier:

- Name: **Benzyl 2-chloroethyl ether**
- CAS Number: 17229-17-3
- Molecular Formula: C<sub>9</sub>H<sub>11</sub>ClO

## Hazard Identification and GHS Classification

**Benzyl 2-chloroethyl ether** is classified as a hazardous substance. All personnel must be thoroughly familiar with its potential dangers before handling.

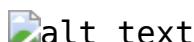
GHS Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H312: Harmful in contact with skin.[1][3]
- H315: Causes skin irritation.[1][2]

- H319: Causes serious eye irritation.[1][2]
- H332: Harmful if inhaled.[1][3]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1][2]

Hazard Pictograms:



## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and a lab coat or chemical-resistant apron to prevent skin contact.[4][5][6]
Hand Protection	Chemical-resistant gloves must be worn. Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory and regulatory procedures.[7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4][8] A full-facepiece respirator with an organic vapor canister is recommended for higher concentrations.[6]

# Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Benzyl 2-chloroethyl ether** in a laboratory setting.

## 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][8]
- Ensure an eyewash station and safety shower are readily accessible.[8]
- Keep the container tightly closed when not in use.[4]
- Ground and bond containers when transferring material to prevent static discharge.[8]

## 2. Handling Procedure:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2][3]
- Do not get in eyes, on skin, or on clothing.[4]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2][3]

## 3. Accidental Release Measures:

- In case of a spill, immediately evacuate the area.
- Remove all sources of ignition.[4]
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. [4][8]
- Collect the absorbed material into a suitable, labeled container for disposal.[4]
- Do not allow the chemical to enter drains or waterways.

#### 4. First Aid Measures:

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell. [\[2\]](#)[\[3\]](#)
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[2\]](#)[\[3\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[\[2\]](#)[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[2\]](#)[\[3\]](#)

## Disposal Plan

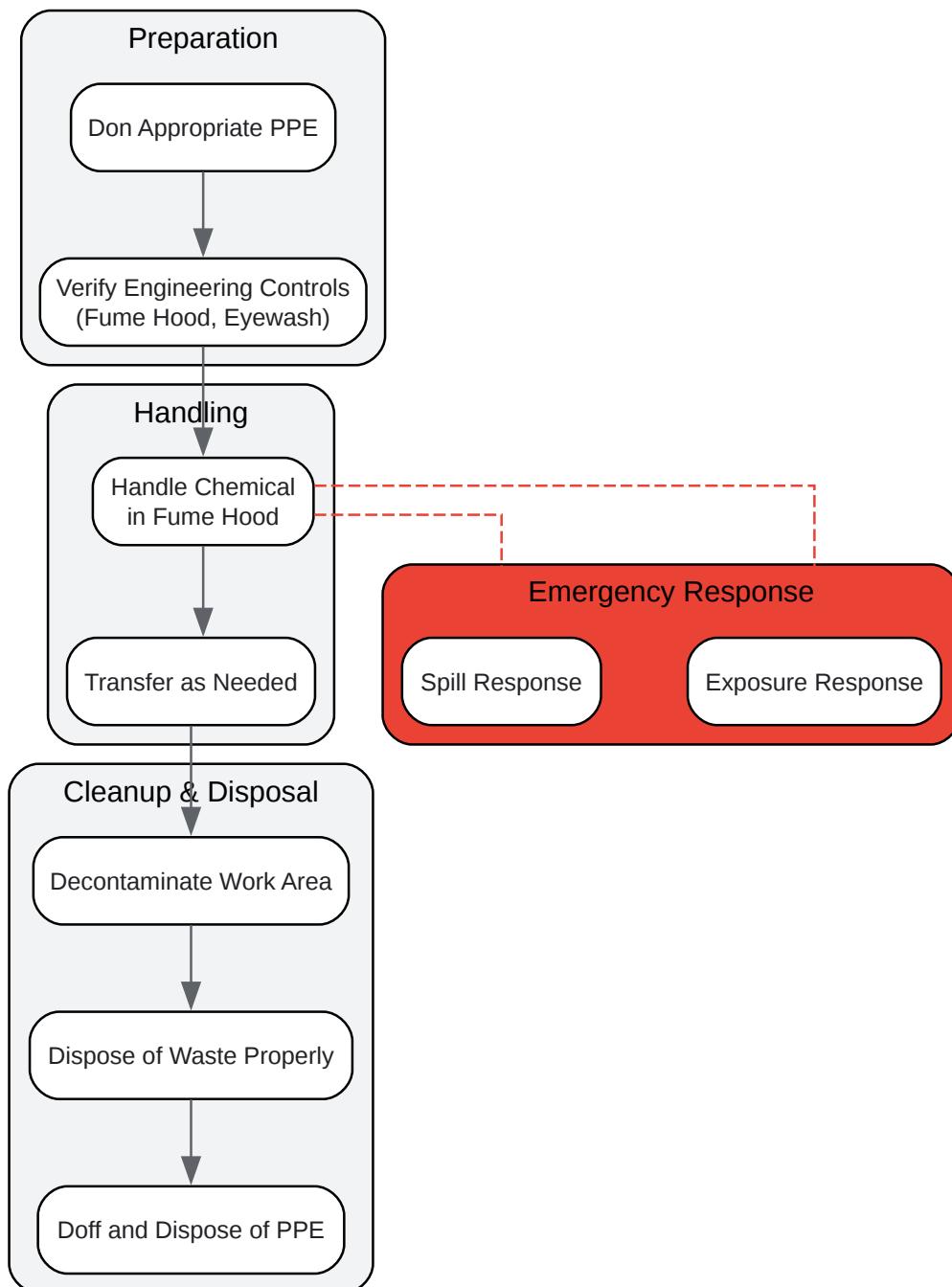
Proper disposal of **Benzyl 2-chloroethyl ether** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[4\]](#) This material is a halogenated organic compound and should be disposed of as hazardous waste.
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Do not reuse empty containers.

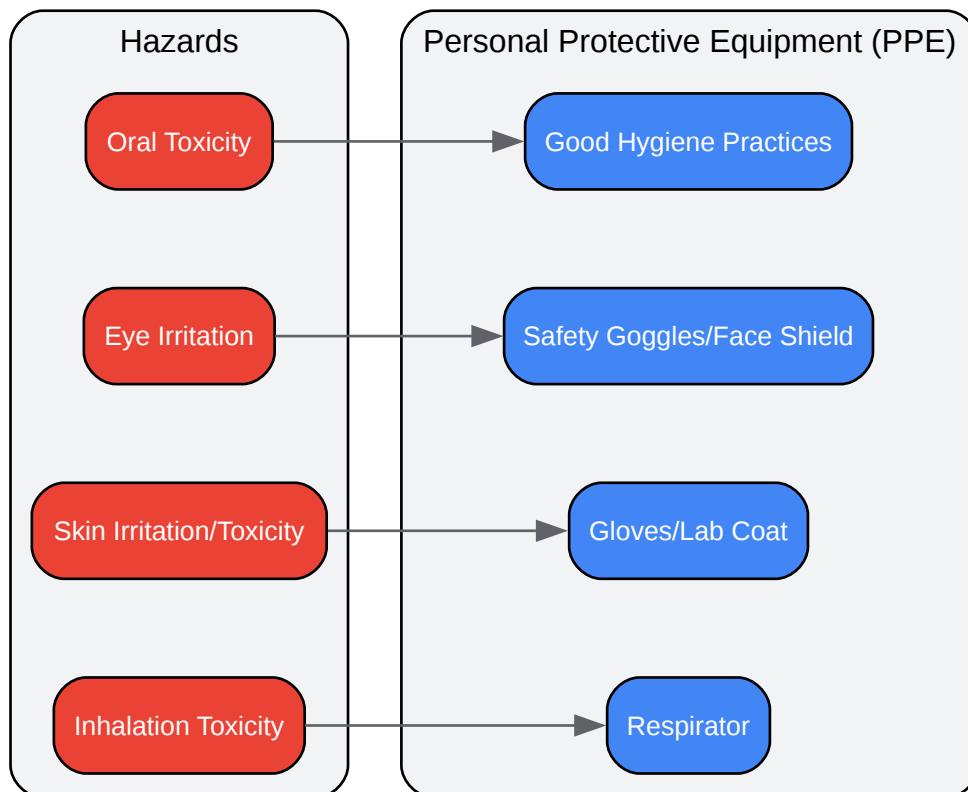
## Workflow and Safety Relationships

The following diagrams illustrate the logical flow of handling procedures and the relationship between hazards and protective measures.

## Safe Handling Workflow for Benzyl 2-chloroethyl ether

[Click to download full resolution via product page](#)**Caption: Safe Handling Workflow for Benzyl 2-chloroethyl ether.**

## Hazard-PPE Relationship for Benzyl 2-chloroethyl ether

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Caption: Hazard-PPE Relationship for **Benzyl 2-chloroethyl ether**.

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